

Essential Safety and Operational Guide for 3,5-Difluorobenzyl Alcohol

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Compound of Interest

Compound Name: 3,5-Difluorobenzyl alcohol

Cat. No.: B1332098

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This guide provides critical safety and logistical information for the handling and disposal of **3,5-Difluorobenzyl alcohol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Chemical Identifier:

- Name: **3,5-Difluorobenzyl alcohol**
- CAS Number: 79538-20-8[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₇H₆F₂O[\[1\]](#)
- Molecular Weight: 144.12 g/mol [\[1\]](#)[\[3\]](#)

Hazard Summary: **3,5-Difluorobenzyl alcohol** is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is necessary to minimize exposure and ensure safety when handling **3,5-Difluorobenzyl alcohol**. The following table summarizes the required PPE.

Protection Type	Required Equipment	Specifications & Remarks
Eye/Face Protection	Safety goggles with side-shields or a full-face shield.	Must be worn if there is a potential for splashes, mists, or aerosols. An emergency eyewash station should be readily accessible.[4][5][6]
Hand Protection	Chemical-resistant gloves.	Nitrile, neoprene, or rubber gloves are recommended.[7] For prolonged or repeated contact, consider double gloving. Gloves should be inspected before use and changed frequently.[6][7]
Skin and Body Protection	Laboratory coat, work uniform, or impervious clothing.	A flame-resistant lab coat is recommended.[8] Additional protective garments such as aprons or sleevelets should be used based on the nature of the task to prevent skin contact.[6]
Respiratory Protection	Use in a well-ventilated area.	General and local exhaust ventilation, such as a fume hood, is recommended to keep vapor levels low.[8][9][10] If ventilation is inadequate or there's a risk of inhalation, a NIOSH/MSHA-approved respirator should be used.[6]

Operational Plan

Handling:

- Always review the Safety Data Sheet (SDS) before using the chemical.[9]

- Work in a well-ventilated area, preferably within a chemical fume hood.[8][9]
- Avoid contact with skin, eyes, and clothing.[5][11] Do not breathe mist, vapors, or spray.[4][5]
- Use designated tools for transferring chemicals to avoid contamination.[9]
- Keep containers tightly closed when not in use.[5][8]
- Wash hands thoroughly after handling, even if gloves were worn.[4][9]
- Do not eat, drink, or smoke in the laboratory.[6]

Storage:

- Store in a cool, dry, and well-ventilated place, away from sources of ignition.[5][8][12]
- Keep containers tightly closed to prevent evaporation or leaks.[5][9]
- Store locked up.[4][5]
- Segregate from incompatible materials such as strong oxidizing agents.[5][12]

Spill and Emergency Response:

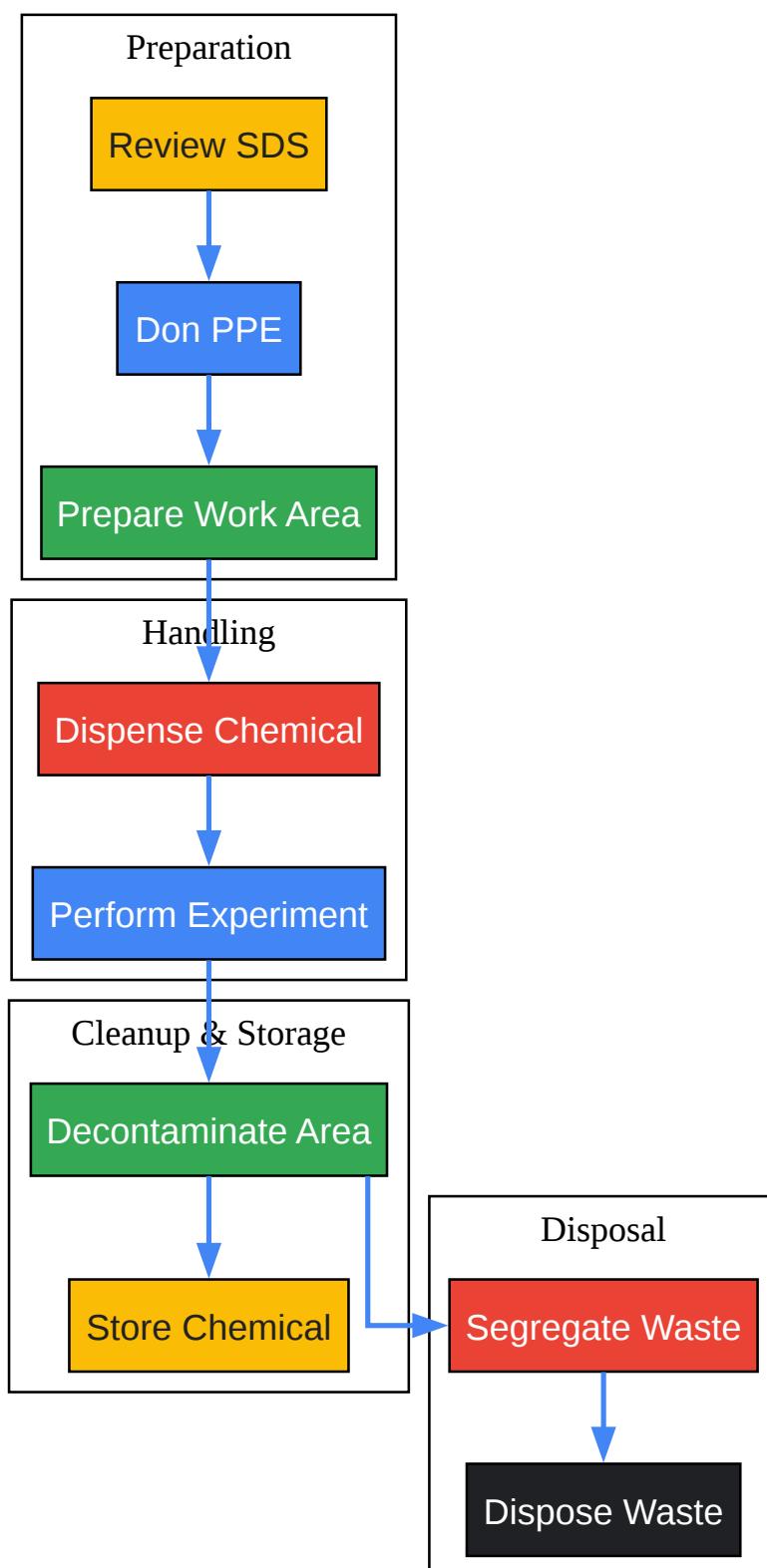
- In case of a spill, alert nearby personnel and evacuate the area if necessary.[9]
- For small spills, absorb with an inert, non-combustible material like sand or earth.[6]
- For large spills, dike the area to prevent spreading.[6]
- Wear appropriate PPE during cleanup.[6]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[5][13]
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4][5] If eye irritation persists, get medical advice/attention.[5]

- If on skin, wash with plenty of soap and water.[5] If skin irritation occurs, get medical advice/attention.[5]
- If inhaled, remove the person to fresh air and keep comfortable for breathing.[4][5]

Disposal Plan

- Dispose of contents and containers in accordance with local, regional, and national regulations.[4][11]
- Waste material should be treated as hazardous waste.
- Do not allow the substance to enter drains or watercourses.[6]
- Entrust disposal to a licensed waste disposal company.[11]

Experimental Workflow



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Caption: Workflow for Safe Handling of **3,5-Difluorobenzyl Alcohol**.

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